

An In-depth Technical Guide to Oleyl Chloride: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oleyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **oleyl chloride**, a reactive long-chain acyl chloride pivotal in various research and development sectors. This document details its chemical and physical properties, outlines established synthesis protocols, and explores its applications in organic synthesis, materials science, and drug development.

Core Properties of Oleyl Chloride

Oleyl chloride, derived from the naturally occurring oleic acid, is a colorless to pale yellow liquid with a pungent odor.^[1] Its utility as a chemical intermediate stems from the reactive acyl chloride group attached to the 18-carbon unsaturated alkyl chain.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 112-77-6 | [2][3] |
| Molecular Weight | 300.91 g/mol | [2][3] |
| Molecular Formula | C ₁₈ H ₃₃ ClO | [3] |
| Appearance | Colorless to light orange to yellow clear liquid | [4] |
| Boiling Point | 193 °C / 4 mmHg | [4] |
| Density | 0.91 g/mL at 25 °C | [4] |
| Refractive Index | n ₂₀ /D 1.463 | [4] |
| Flash Point | 171 °C (closed cup) | [4] |

Synthesis of Oleyl Chloride: Experimental Protocols

The synthesis of **oleyl chloride** from oleic acid can be achieved through various chlorinating agents. The choice of reagent can influence the reaction conditions, yield, and purity of the final product.

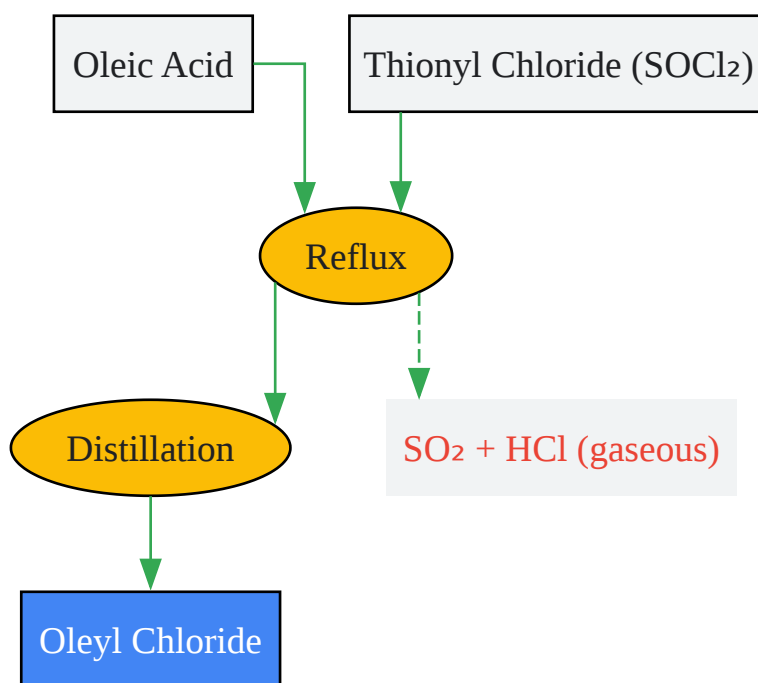
Synthesis via Thionyl Chloride

This method is widely employed for the preparation of acyl chlorides due to the gaseous nature of its byproducts, which simplifies purification.[5]

Experimental Protocol:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add oleic acid.
- Slowly add thionyl chloride (1.5 equivalents) to the flask while stirring in a water bath maintained at 35–40 °C.[5]
- After the initial reaction subsides, reflux the mixture for 5 hours.[5]

- Remove the excess thionyl chloride by distillation. To ensure complete removal, dry toluene can be added and subsequently distilled off.[5]
- The crude **oleyl chloride** can be purified by vacuum distillation.[2]



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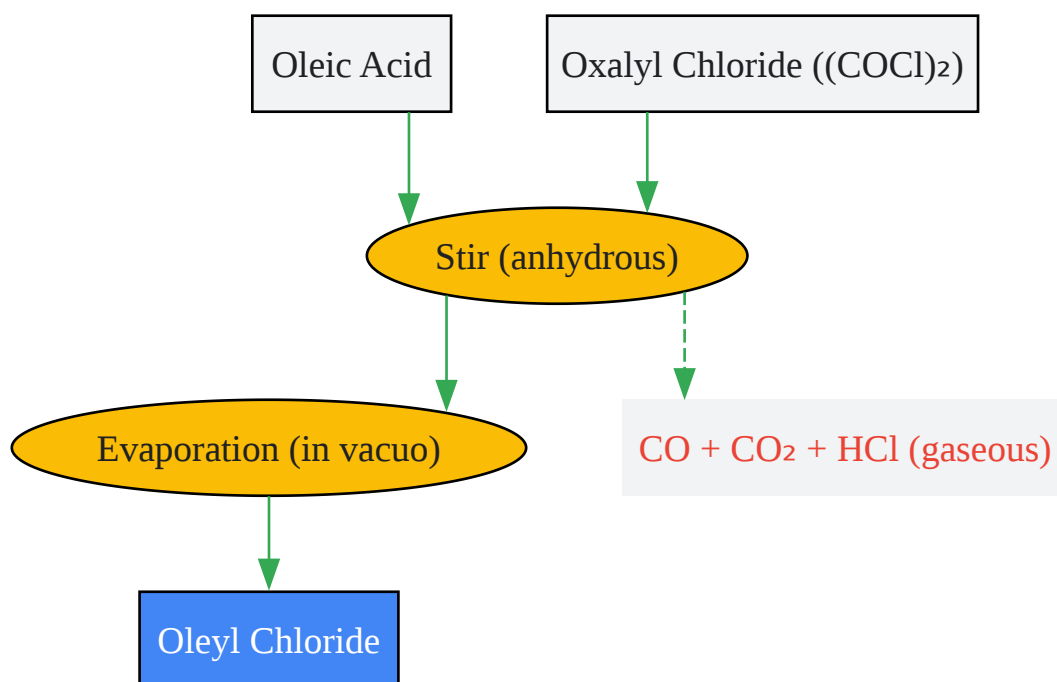
Caption: Synthesis of **Oleyl Chloride** using Thionyl Chloride.

Synthesis via Oxalyl Chloride

Oxalyl chloride is another effective reagent for this conversion, often used with a catalytic amount of N,N-dimethylformamide (DMF).[6] This method is considered mild and efficient.[6]

Experimental Protocol:

- Dissolve oleic acid (1.0 g) in hexane (10 ml) in a dry reaction vessel.
- Add oxalyl chloride (2.0 ml) to the solution.
- Stir the mixture under anhydrous conditions for 1.5 hours.
- Evaporate the solvent and excess reagent in vacuo to yield **oleyl chloride** as a colorless oil.



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Caption: Synthesis of **Oleyl Chloride** using Oxalyl Chloride.

Applications in Research and Development

The high reactivity of the acyl chloride group makes **oleyl chloride** a versatile building block in organic synthesis and materials science.

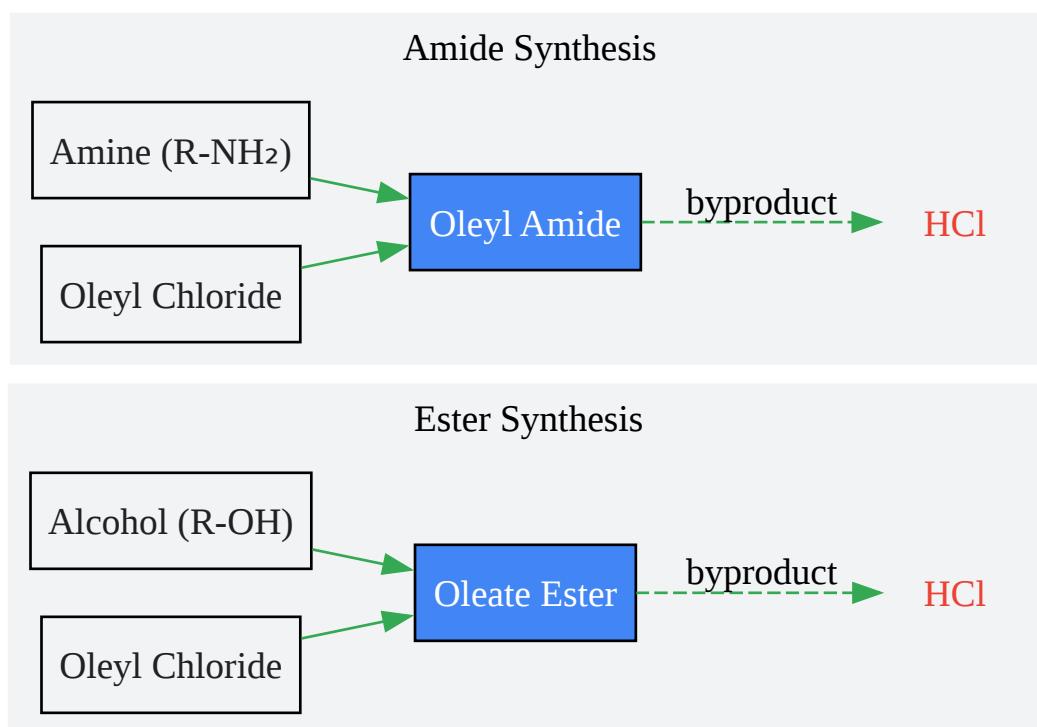
Acylation Reactions: Synthesis of Esters and Amides

Oleyl chloride readily reacts with nucleophiles such as alcohols and amines to form the corresponding esters and amides. These reactions are fundamental in the synthesis of surfactants, lubricants, and various bioactive molecules.

General Protocol for Amide Synthesis (Schotten-Baumann Reaction):

- Prepare a stirring solution of the primary or secondary amine in an aprotic solvent like dichloromethane (DCM).
- Add an equimolar amount of a base, such as triethylamine or pyridine, to the solution.
- Cool the mixture to 0 °C.

- Slowly add **oleyl chloride** (1-2 equivalents) to the stirring solution.
- Allow the reaction to proceed at room temperature for 8-16 hours.
- Quench the reaction with water and extract the amide product with an organic solvent.



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Caption: General reaction schemes for ester and amide synthesis from **oleyl chloride**.

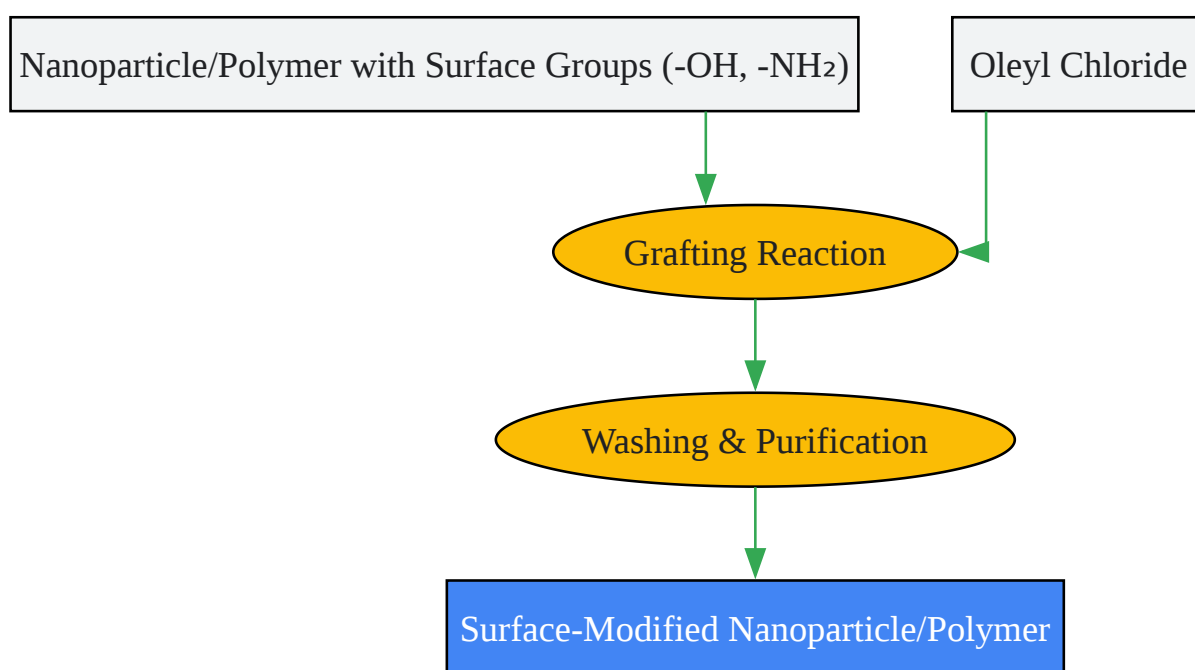
Surface Modification of Nanoparticles and Polymers

The oleyl chain can be tethered to the surface of materials to impart hydrophobicity. This is particularly useful in the development of nanoparticles for drug delivery and polymer composites. While a specific protocol for **oleyl chloride** is not readily available, a similar modification can be achieved using oleic anhydride, for which a detailed protocol exists. A general workflow for surface modification using **oleyl chloride** can be inferred.

Conceptual Workflow for Surface Modification:

- Material Preparation: Disperse the nanoparticles or polymer in a suitable solvent.

- Surface Activation (if necessary): Introduce hydroxyl or amine functionalities on the surface.
- Grafting Reaction: Add **oleyl chloride** to the dispersed material, often in the presence of a base to neutralize the HCl byproduct.
- Purification: Wash the modified material to remove unreacted **oleyl chloride** and byproducts.
- Characterization: Analyze the surface modification using techniques such as FTIR, contact angle measurements, and electron microscopy.



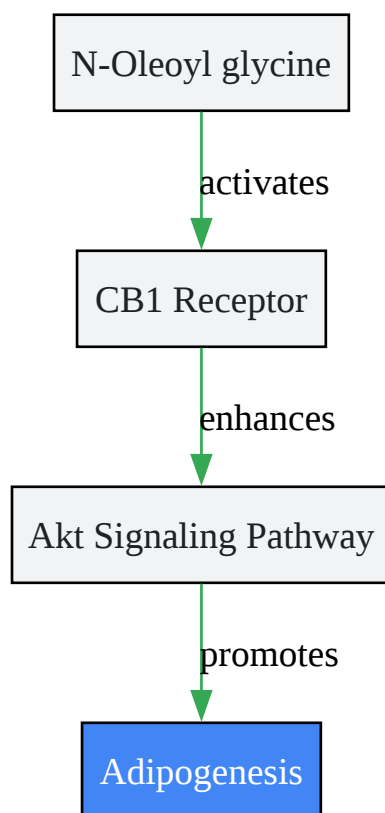
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Caption: Conceptual workflow for surface modification using **oleyl chloride**.

Role in Drug Development and Biological Systems

Oleyl chloride serves as a key intermediate in the synthesis of various pharmaceutical agents. [5][7] The introduction of the oleoyl group can modify the pharmacokinetic properties of a drug, such as its lipophilicity and membrane permeability, which can enhance bioavailability.[5][7]

While specific signaling pathways directly involving **oleyl chloride** are not well-documented, related lipoamino acids, such as N-Oleoyl glycine, have been shown to interact with cellular signaling. For instance, N-Oleoyl glycine stimulates adipogenesis through the activation of the CB1 receptor and the subsequent enhancement of the insulin-mediated Akt signaling pathway.



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Caption: Signaling pathway of N-Oleoyl glycine, a related lipoamino acid.

Safety and Handling

Oleoyl chloride is a corrosive substance that reacts with moisture. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn. Store in a cool, dry place under an inert atmosphere.

This guide provides foundational knowledge for the safe and effective use of **oleoyl chloride** in a research and development setting. For specific applications, further optimization of the described protocols may be necessary.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Oleyl Chloride: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353179#oleyl-chloride-cas-number-and-molecular-weight]

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